Kaliotoxin-1 amino acid sequence and structure.

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Kaliotoxin-1*
Cat. No.:	*B1151365*

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Technical Monograph: Kaliotoxin-1 (KTX1)

Target: Kv1.3 / Kv1.1 Potassium Channels Source:Androctonus mauretanicus mauretanicus (Moroccan thick-tailed scorpion) Primary Application: Autoimmune modulation (T-cell effector memory suppression)

Structural Biochemistry

Kaliotoxin-1 (KTX1) is a 38-residue peptide belonging to the

-KTx family of scorpion toxins. It is defined by a rigid Cysteine-Stabilized

-Helix/

-Sheet (CS-

/

) motif, which provides the thermodynamic stability required for its high-affinity interaction with the external vestibule of voltage-gated potassium channels.

Primary Sequence & The "Missing Residue" Correction

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Early characterization of KTX1 (c. 1993) initially identified a 37-residue sequence. Subsequent re-examination and total synthesis confirmed the presence of a C-terminal Lysine, bringing the native length to 38 residues. This C-terminal amidation is often critical for stability and full biological potency.

Consensus Sequence (One-Letter Code): GVEINVKCSG SPQCLKPCKD AGMRFGKCMN RKCHCTPK

Physicochemical Properties:

Property	Value	Notes
Length	**38 Amino Acids**	**C-terminal amidation is common in synthetic preparations.**
Molecular Weight	~4176 Da	Varies slightly based on oxidation state (-6 Da for 3 S-S bonds).
Isoelectric Point (pI)	~9.6	Highly basic, facilitating interaction with the electronegative channel pore.

| Disulfide Bonds | 3 | C1-C4, C2-C5, C3-C6 connectivity.[1] |

Disulfide Connectivity Map

The structural integrity of KTX1 relies on three disulfide bridges that pin the

-helix (residues 14–24) to the antiparallel

-sheet (residues 26–38). The connectivity follows the canonical pattern for scorpion toxins:

- Cys7 — Cys28 (Connects N-terminal loop to

  -sheet)
- Cys13 — Cys33 (Connects

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-helix to

-sheet)

- Cys17 — Cys35 (Connects

  -helix to C-terminus)

Pharmacology & Mechanism of Action

The "Pore Plug" Mechanism

KTX1 functions as a pore blocker. It does not gate the channel but physically occludes the ion conduction pathway. The interaction is bimolecular and occurs at the extracellular face of the channel.

- Key Residue (Lys27): The side chain of Lysine 27 is the functional "warhead." It protrudes from the toxin's surface and inserts directly into the channel's selectivity filter, mimicking a K

  ion.

- The Functional Dyad: Lys27 works in concert with a surrounding ring of hydrophobic and basic residues (the "dyad" concept) that dock onto the channel turret, stabilizing the Lys27 insertion.

Selectivity Profile

KTX1 is a potent blocker of Kv1.3, the channel crucial for the activation of effector memory T cells (

). This makes KTX1 a scaffold for developing immunosuppressants for Multiple Sclerosis (MS) and Rheumatoid Arthritis (RA).

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Target Channel	(Dissociation Constant)	Physiological Relevance
Kv1.3	~20 pM	T-cell activation; autoimmune target.
Kv1.1	~100 pM	Neuronal excitability; off-target risk.
Kv1.2	> 1 nM	Lower affinity compared to Kv1.3/1.1.
KCa3.1	No Effect	Demonstrates selectivity over Ca-activated channels.

Experimental Protocols: Synthesis & Folding

For therapeutic development, reliance on natural venom is unsustainable. The following Solid-Phase Peptide Synthesis (SPPS) and oxidative folding workflow is the industry standard for producing bioactive KTX1.

Solid-Phase Peptide Synthesis (SPPS)

Chemistry: Fmoc (Fluorenylmethyloxycarbonyl) Resin: Rink Amide (for C-terminal amidation) or Wang Resin (for free acid).

- Loading: 0.1 mmol scale on Rink Amide resin.
- Deprotection: 20% Piperidine in DMF (2 x 5 min).
- Coupling: 5-fold excess of Fmoc-AA-OH, HBTU/HCTU (activator), and DIPEA (base) in DMF.
- Cleavage: Cocktail K (TFA/Phenol/Water/Thioanisole/EDT) for 3 hours. This removes side-chain protecting groups (Trt, OtBu, Boc, Pbf) and cleaves the peptide from the resin.
- Precipitation: Cold diethyl ether.

Oxidative Folding (Critical Step)

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The linear, reduced peptide has no biological activity. It must be folded to form the correct disulfide bridges.

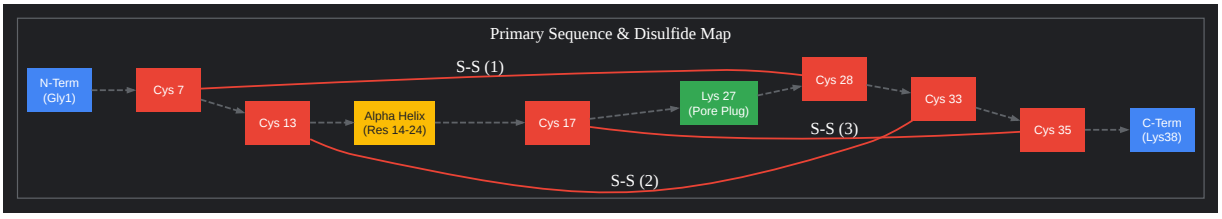
- Buffer: 0.1 M Tris-HCl, pH 7.8 - 8.0.
- Redox System: 1 mM GSH (reduced glutathione) / 0.1 mM GSSG (oxidized glutathione).
- Concentration: Keep peptide concentration low (< 0.1 mg/mL) to prevent intermolecular aggregation.
- Duration: Stir at

  for 24–48 hours. Monitor by HPLC (folded peptide shifts to a lower retention time due to compaction).

Visualization & Pathways

Diagram 1: Structural Connectivity & Sequence

This diagram maps the precise disulfide bridges linking the secondary structures.



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Caption: Disulfide connectivity map of KTX1. Red nodes indicate Cysteine residues; Green node indicates the critical Lys27 pharmacophore.

Diagram 2: Synthesis & Validation Workflow

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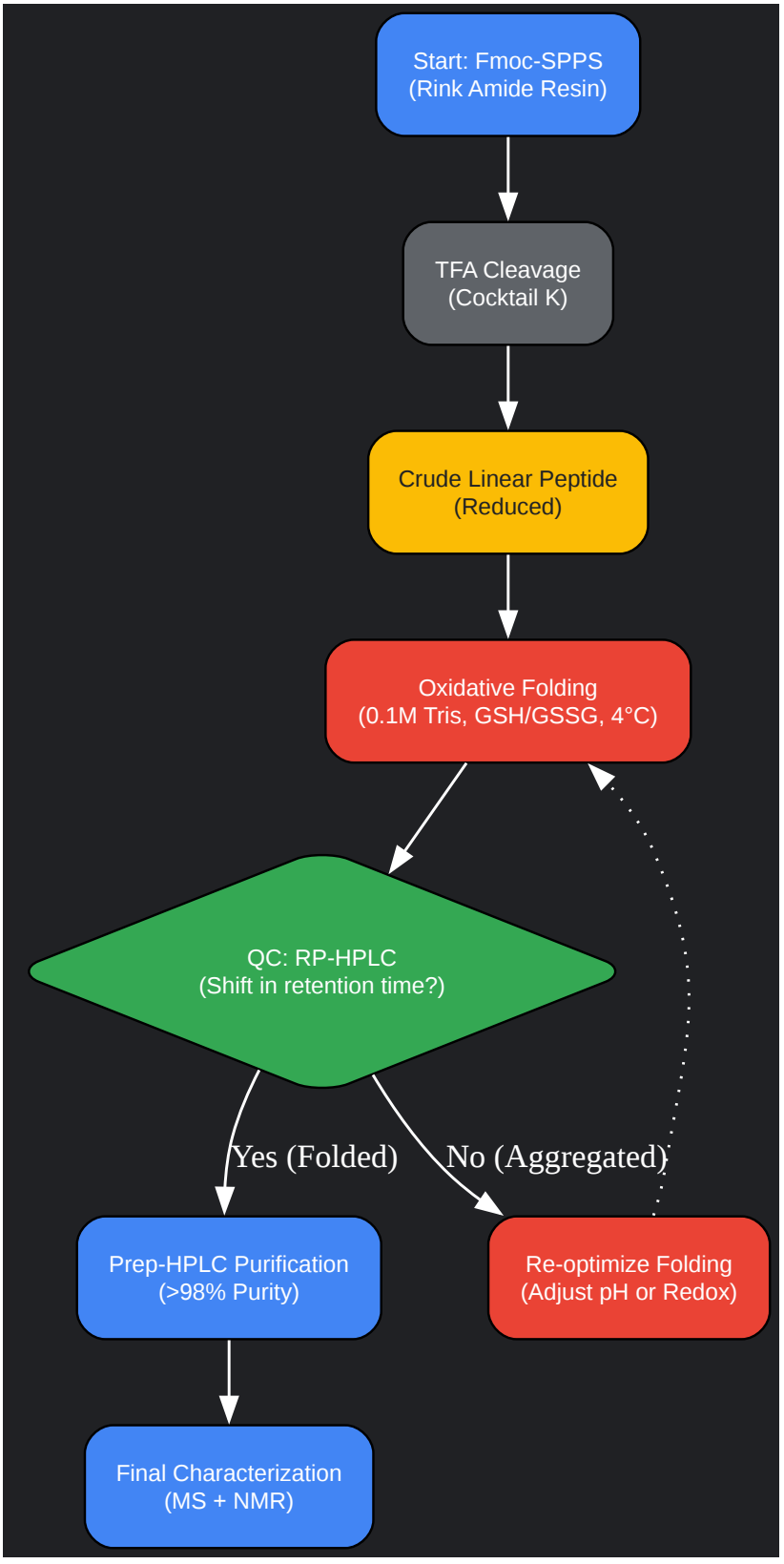
A self-validating protocol for generating research-grade KTX1.



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Caption: Production workflow. The decision diamond at QC represents the critical check for correct disulfide formation before purification.

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